

2-cyano-N-(4-nitrophenyl)acetamide chemical properties

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Compound of Interest

Compound Name: 2-cyano-N-(4-nitrophenyl)acetamide

Cat. No.: B3018879

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An In-depth Technical Guide to the Chemical Properties of **2-cyano-N-(4-nitrophenyl)acetamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **2-cyano-N-(4-nitrophenyl)acetamide**. The information is compiled from various scientific sources and is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development. This document summarizes key physicochemical properties, spectral data, a plausible synthesis protocol, and an exploration of its potential biological activities.

Chemical and Physical Properties

2-cyano-N-(4-nitrophenyl)acetamide is a yellow crystalline solid. It is largely insoluble in water but demonstrates solubility in several organic solvents, including ethanol, dimethylformamide (DMF), and dichloromethane. The core chemical and physical properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	2-cyano-N-(4-nitrophenyl)acetamide	[1]
CAS Number	22208-39-5	
Molecular Formula	C ₉ H ₇ N ₃ O ₃	[1]
Molecular Weight	205.17 g/mol	[1]
Appearance	Yellow crystalline solid	
Melting Point	160-162 °C	
Solubility	Insoluble in water; Soluble in ethanol, DMF, dichloromethane	
XLogP3 (Computed)	2.1	[1]

Spectral Data

Detailed spectral data for **2-cyano-N-(4-nitrophenyl)acetamide** is not readily available in the public domain. However, spectral information for a closely related isomer, N-(4-Cyano-2-nitrophenyl)acetamide, provides valuable insights into the expected spectral characteristics.

Spectrum	Data for Isomer: N-(4-Cyano-2-nitrophenyl)acetamide	Source
¹ H NMR (400 MHz, CDCl ₃)	δ 10.55 (s, 1H), 9.03 (d, J = 8.9 Hz, 1H), 8.55 (d, J = 1.6 Hz, 1H), 7.87 (m, 1H), 2.35 (s, 3H)	[2]
¹³ C NMR (100 MHz, CDCl ₃)	δ 169.1, 142.3, 138.38, 135.35, 130.13, 122.66, 116.52, 106.78, 25.74	[2]

Note: The provided NMR data is for an isomer and should be used as a reference for the characterization of **2-cyano-N-(4-nitrophenyl)acetamide**. Experimental verification is crucial.

Synthesis and Characterization

The synthesis of **2-cyano-N-(4-nitrophenyl)acetamide** is generally achieved through the condensation of a substituted aniline with a cyanoacetic acid derivative.^[3] A plausible experimental workflow is outlined below.

Experimental Synthesis Protocol (Representative)

This protocol is a representative procedure based on general methods for the synthesis of similar compounds and requires experimental optimization.

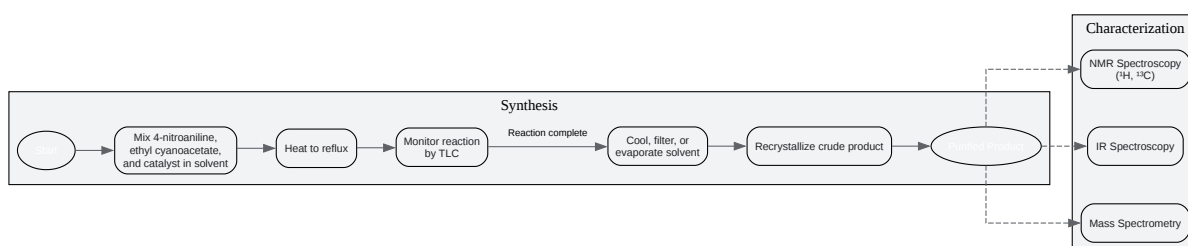
Reaction: 4-nitroaniline + Ethyl Cyanoacetate → **2-cyano-N-(4-nitrophenyl)acetamide**

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1 equivalent of 4-nitroaniline in a suitable solvent such as toluene or xylene.
- **Addition of Reagent:** Add 1.1 equivalents of ethyl cyanoacetate to the solution.
- **Catalyst:** Add a catalytic amount of a dehydrating agent or a Lewis acid (e.g., p-toluenesulfonic acid) to the mixture.
- **Reaction Conditions:** Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. The product may precipitate out of the solution. If so, collect the solid by filtration. If not, remove the solvent under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final product.

Characterization Protocol

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Prepare a sample by dissolving a small amount of the purified product in a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$). Record 1H and ^{13}C NMR spectra to confirm the chemical structure.
- Infrared (IR) Spectroscopy: Obtain the IR spectrum of the solid product using a KBr pellet or as a mull to identify characteristic functional group vibrations (e.g., $C\equiv N$, $C=O$, $N-H$, NO_2).
- Mass Spectrometry (MS): Analyze the sample using a suitable mass spectrometry technique (e.g., ESI-MS) to determine the molecular weight and confirm the molecular formula.

Experimental Workflow Diagram



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Caption: General experimental workflow for the synthesis and characterization of **2-cyano-N-(4-nitrophenyl)acetamide**.

Biological Activity and Potential Mechanism of Action

While specific studies on the biological activity of **2-cyano-N-(4-nitrophenyl)acetamide** are limited, the broader class of cyanoacetamide derivatives has been reported to exhibit

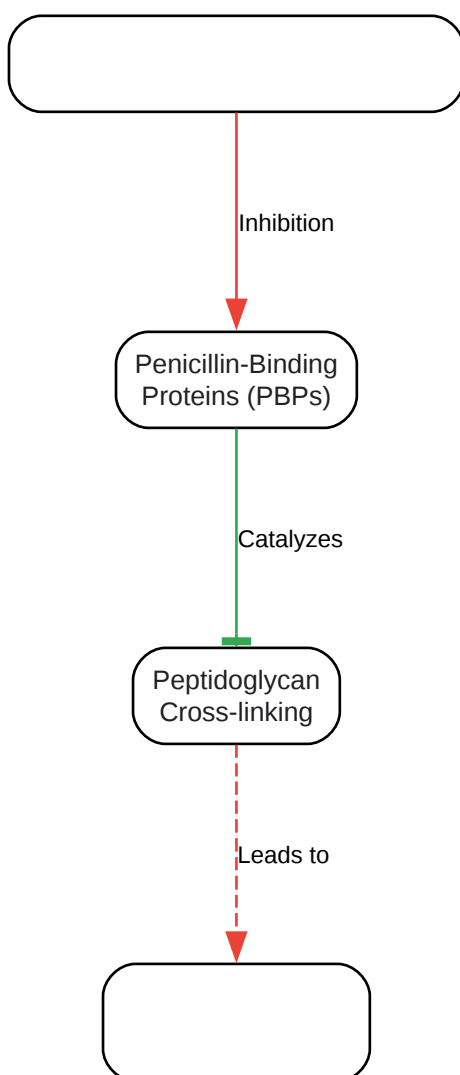
antimicrobial properties.

Antimicrobial Potential

Research on related compounds, such as 2-chloro-N-(4-fluoro-3-nitrophenyl)acetamide, has demonstrated antibacterial activity against pathogens like *Klebsiella pneumoniae*.^[4] The proposed mechanism of action for this analog involves the inhibition of penicillin-binding proteins (PBPs), which are crucial enzymes in bacterial cell wall synthesis.^[4] Inhibition of PBPs leads to defects in the cell wall, ultimately causing cell lysis and bacterial death.^[4]

Hypothetical Signaling Pathway

Based on the potential mechanism of action of related compounds, a hypothetical pathway for the antimicrobial activity of **2-cyano-N-(4-nitrophenyl)acetamide** can be proposed.



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Caption: Hypothetical mechanism of antimicrobial action for **2-cyano-N-(4-nitrophenyl)acetamide**.

Safety Information

2-cyano-N-(4-nitrophenyl)acetamide is a combustible solid, and its dust may form flammable or explosive mixtures with air. It is recommended to handle this compound with appropriate personal protective equipment to avoid skin contact and inhalation. It should be stored away from oxidizing agents and heat sources.

Conclusion

2-cyano-N-(4-nitrophenyl)acetamide is a compound with potential applications in the pharmaceutical and agrochemical industries as an intermediate. While its basic physicochemical properties are known, there is a need for more in-depth research to fully characterize its spectral properties, optimize its synthesis, and elucidate its specific biological mechanisms of action. The information provided in this guide serves as a foundational resource for future research and development involving this compound.

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